

Investigating NF-kB Signaling with (R)-MG-132 Treatment: Application Notes and Protocols

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Compound of Interest		
Compound Name:	(R)-MG-132	
Cat. No.:	B15617122	Get Quote

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Introduction

Nuclear Factor-kappa B (NF-κB) is a crucial transcription factor that plays a pivotal role in regulating a wide array of cellular processes, including inflammation, immunity, cell proliferation, and apoptosis. The aberrant activation of the NF-κB signaling pathway is implicated in the pathogenesis of numerous diseases, such as chronic inflammatory disorders, autoimmune diseases, and cancer. Consequently, the NF-κB pathway has emerged as a significant target for therapeutic intervention.

(R)-MG-132 is a potent, reversible, and cell-permeable proteasome inhibitor. It is a synthetic peptide aldehyde that specifically inhibits the chymotrypsin-like activity of the 26S proteasome. [1][2] In the canonical NF- κ B signaling pathway, the activation of NF- κ B is tightly controlled by its inhibitory proteins, the inhibitors of κ B (I κ B). Upon stimulation by various stimuli, such as inflammatory cytokines, I κ B α is phosphorylated, ubiquitinated, and subsequently degraded by the 26S proteasome. This degradation allows the NF- κ B dimers to translocate to the nucleus, where they bind to specific DNA sequences and initiate the transcription of target genes.[3][4]

(R)-MG-132 blocks the degradation of IκBα by inhibiting the proteasome, thereby preventing the nuclear translocation and activation of NF-κB.[2][5][6] This property makes **(R)-MG-132** an invaluable tool for studying the intricacies of the NF-κB signaling pathway and for identifying potential therapeutic agents that target this pathway.



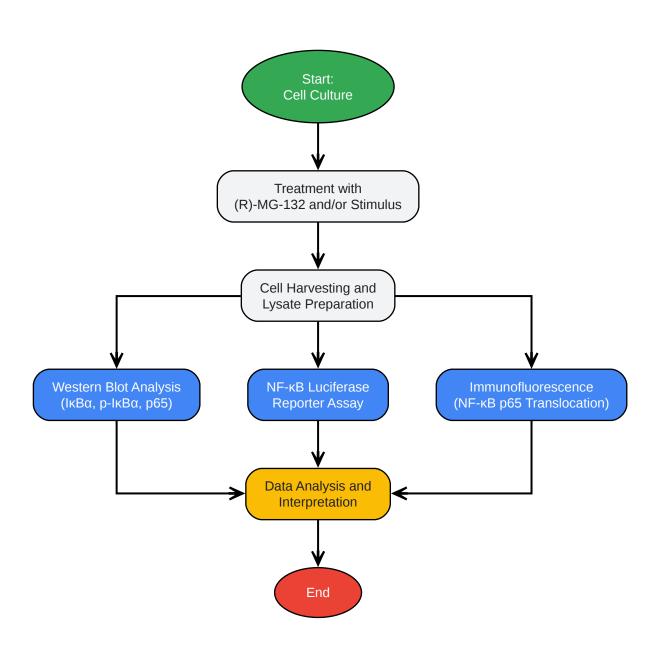
These application notes provide detailed protocols for utilizing **(R)-MG-132** to investigate NF-κB signaling, including methods for assessing IκBα degradation, NF-κB nuclear translocation, and NF-κB-dependent reporter gene expression.

Mechanism of Action of (R)-MG-132 in NF-κB Signaling

The primary mechanism by which **(R)-MG-132** inhibits NF-kB activation is through the inhibition of the 26S proteasome.







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